

Dosing guidelines for 2-(4-Chlorophenyl)ethylamine in rodent models

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Compound of Interest

Compound Name: [2-(4-Chlorophenyl)ethyl](3-methylbutan-2-yl)amine

CAS No.: 1036589-80-6

Cat. No.: B1461440

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This Application Note is designed for researchers investigating trace amine pharmacology, monoamine oxidase (MAO) kinetics, or psychostimulant analogs. It provides a rigorous framework for the administration of 2-(4-Chlorophenyl)ethylamine (also known as 4-Cl-PEA or p-CPEA), a structural analog of the endogenous trace amine

-phenethylamine (PEA).

Part 1: Executive Summary & Compound Profile

2-(4-Chlorophenyl)ethylamine is a para-halogenated derivative of

-phenethylamine. Unlike its

-methylated counterpart (4-Chloroamphetamine or PCA), which is a potent serotonergic neurotoxin, 4-Cl-PEA lacks the steric hindrance at the

-carbon. Consequently, it remains a high-affinity substrate for Monoamine Oxidase B (MAO-B), leading to rapid metabolic clearance in vivo.

Key Research Applications:

- MAO-B Substrate Probing: Used to assess MAO-B enzymatic flux in vivo.
- TAAR1 Agonism: Investigating Trace Amine-Associated Receptor 1 signaling without the prolonged neurotoxicity of amphetamines.
- Behavioral Pharmacology: Inducing transient sympathomimetic effects or stereotypy.

Part 2: Critical Safety & Identity Distinctions

WARNING: Risk of Compound Confusion Before dosing, verify the chemical identity. 4-Cl-PEA is frequently confused with two other compounds with drastically different toxicological profiles.

Compound	Common Abbr. [1][2]	CAS No.[3]	Key Feature	Toxicity Profile
2-(4-Chlorophenyl)eth ylamine	4-Cl-PEA	156-41-2	No -methyl group	Acute toxicity (Sympathomimet ic). Rapidly metabolized.
4-Chloroamphetam ine	PCA / 4-CA	64-12-0	-methyl group	Severe Neurotoxin. Causes long- term 5-HT depletion.
4-Chlorophenylala nine	PCPA	7424-00-2	Amino acid (Carboxyl)	Enzyme Inhibitor. Irreversibly inhibits Tryptophan Hydroxylase.

Part 3: Formulation & Preparation

Solubility Profile: The free base is a liquid and is sparingly soluble in water.[4] For biological dosing, the Hydrochloride (HCl) salt is required. If you possess the free base, it must be

converted or dissolved in a carrier solvent.

Standard Vehicle: 0.9% Sterile Saline.

Preparation Protocol (for 10 mL of 5 mg/mL stock):

- Weighing: Accurately weigh 50 mg of 2-(4-Chlorophenyl)ethylamine HCl.
- Dissolution: Add 8 mL of 0.9% sterile saline. Vortex vigorously for 2 minutes.
 - Note: If using the free base, dissolve in 100 μ L DMSO or 0.1 M HCl first, then dilute with saline and adjust pH to 7.4 with 0.1 M NaOH.
- Adjustment: Bring volume to 10 mL with saline.
- Sterilization: Pass through a 0.22 μ m syringe filter (PES or Nylon membrane) into a sterile vial.
- Stability: Prepare fresh on the day of the experiment. Amines can oxidize; protect from light.

Part 4: Dosing Guidelines (Rodent Models)

The following dosages are based on intraperitoneal (IP) administration in adult mice (C57BL/6) and rats (Sprague-Dawley).

Pharmacokinetic/Trace Amine Studies (Low Dose)

- Dose: 5 – 10 mg/kg (IP)
- Purpose: To study receptor occupancy (TAAR1) or metabolic flux without inducing overt behavioral stereotypy.
- Expected Outcome: Minimal locomotor activation. Rapid peak plasma concentration (<15 mins) followed by rapid decline due to MAO-B degradation.

Behavioral/Psychostimulant Studies (Moderate Dose)

- Dose: 20 – 50 mg/kg (IP)

- Purpose: To induce transient locomotor hyperactivity, head-twitch response, or sympathomimetic effects.
- Expected Outcome:
 - Onset: 5–10 minutes post-injection.
 - Duration: Short (20–40 minutes) compared to amphetamine.
 - Mechanism: Release of dopamine/norepinephrine and activation of TAAR1.

Toxicology/MAO Saturation (High Dose - Caution)

- Dose: 80 – 100 mg/kg (IP)
- Warning: Approaches the lethal threshold.
- LD50 Reference: ~146 mg/kg (IP, Mouse) [1].
- Purpose: Only for toxicology or metabolic saturation studies.
- Observations: Severe stereotypy, tremor, piloerection, potential seizures.

Dosing Table Summary:

Species	Route	Low Dose (mg/kg)	Moderate Dose (mg/kg)	High Dose (mg/kg)	Max Vol (mL/kg)
Mouse	IP	5 – 10	25 – 40	80 – 100	10
Rat	IP	2 – 5	10 – 25	50 – 75	5

Part 5: Experimental Workflow & Visualization

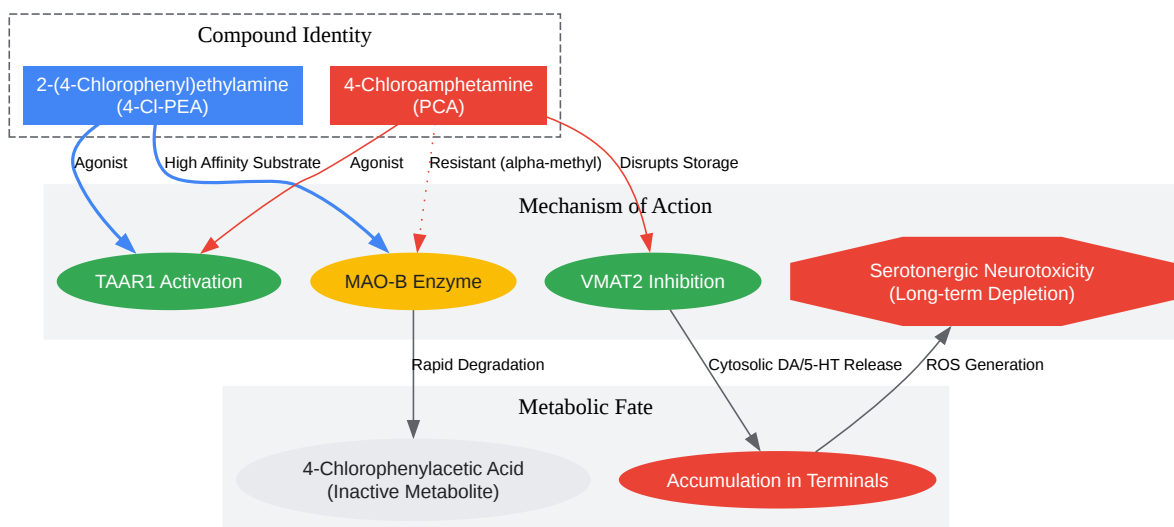
Workflow: Behavioral Assessment (Open Field)

- Acclimatization: Place animal in the open field arena for 30 minutes (drug-free) to establish baseline activity.

- Injection: Administer 4-Cl-PEA (IP) using a 27G needle.
- Observation Phase 1 (0-15 min): Monitor for immediate sympathomimetic signs (piloerection, sniffing).
- Observation Phase 2 (15-45 min): Peak locomotor activity. Quantify distance traveled and rearing.
- Termination: Euthanize if seizures or distress (Grimace Scale > 1) occur.

Mechanistic Pathway Diagram

The following diagram illustrates the divergent pathways of 4-Cl-PEA (Metabolic susceptibility) versus PCA (Neurotoxicity).



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Caption: Comparative pharmacology of 4-Cl-PEA and PCA. Note 4-Cl-PEA's rapid degradation by MAO-B, preventing the neurotoxicity seen with PCA.

Part 6: References

- Broadley, K. J., et al. (2020).

-Phenylethylamine and various monomethylated and para-halogenated analogs. Acute toxicity studies in mice. Drug and Chemical Toxicology. [Link](#)
- Baker, G. B., et al. (1976).[5] Effects of p-chloro-beta-phenylethylamine on the uptake and release of putative amine neurotransmitters in rat brain.[5] British Journal of Pharmacology. [5] [Link](#)
- Dyck, L. E. (1984). Release of some endogenous trace amines from rat striatal slices. Life Sciences. [Link](#)
- Scripps Research Institute. (2024). Trace Amine-Associated Receptor 1 (TAAR1) Signaling Protocols.[Link](#) (General Reference for TAAR1 methodology).

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Sources

- 1. accessdata.fda.gov [accessdata.fda.gov]
- 2. Behavioural effects of acute and chronic beta-phenylethylamine administration in the rat: evidence for the involvement of 5-hydroxytryptamine - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. 2-(4-Chlorophenyl)ethylamine, 97% 25 g | Request for Quote | Thermo Scientific Chemicals [thermofisher.com]
- 4. 2-(4-Chlorophenyl)Ethylamine | Chemical Properties, Safety Data, Uses & Synthesis | Buy from China Supplier [nj-finechem.com]
- 5. Effects of p-chloro-beta-phenylethylamine on the uptake and release of putative amine neurotransmitters in rat brain [[proceedings](https://proceedings.pmc.ncbi.nlm.nih.gov)] - PMC [pmc.ncbi.nlm.nih.gov]

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